

# imazalil clinical environmental isolate susceptibility

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## Compound Focus: Imazalil

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## Comparative Susceptibility of Isolates to Imazalil

The table below summarizes the activity of **imazalil** against various fungal isolates, characterized by their genetic profiles. The Minimal Inhibitory Concentration (MIC) is a standard measure of drug effectiveness; a lower MIC indicates greater susceptibility [1] [2].

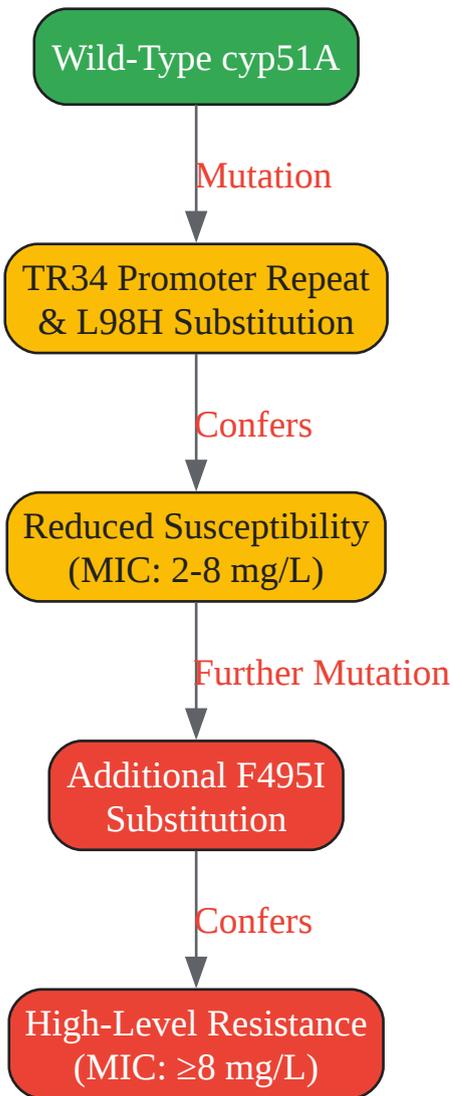
Strain Origin / Type	Genetic Profile (cyp51A mutation)	Imazalil MIC (mg/L)	Susceptibility Interpretation
Clinical & Environmental	Wild-type (WT)	0.10 – 2.0 [2]	Susceptible
Clinical & Environmental	TR34/L98H	2.0 – 8.0 [2]	Reduced Susceptibility
Clinical & Environmental	TR34/L98H/S297T/F495I	≥ 8.0 [1]	Resistant
Clinical	TR46/Y121F/T289A	≥ 32 [1]	Resistant
Clinical	G54R / G54V	0.06 [1]	Susceptible

## Key Resistance Mechanisms

The core mechanism of azole resistance in *Aspergillus fumigatus* involves mutations in the *cyp51A* gene, which encodes the target enzyme for this drug class.

- **Target-Site Mutation (F495I):** The F495I substitution is a key driver of **imazalil**-specific resistance. Structural alignments suggest this mutation is orthologous to those conferring imidazole resistance in other plant pathogens, indicating a conserved resistance mechanism [1].
- **Promoter Duplication + Mutation (TR34/L98H):** A tandem repeat in the promoter region (TR34) combined with the L98H amino acid substitution leads to overexpression of a protein with reduced affinity for azoles, conferring broad resistance [2].
- **Combined Mutations:** The triple mutation TR34/L98H/S297T/F495I demonstrates a stepwise accumulation of resistance mechanisms, leading to higher levels of resistance, particularly to imidazole drugs like **imazalil** [1].

This relationship between genetic mutations and the resulting phenotypic resistance can be visualized in the following pathway.



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## Experimental Protocols for Susceptibility Testing

The data presented are derived from standardized and validated microbiological methods.

### In Vitro Antifungal Susceptibility Testing (EUCAST)

This is the benchmark method for determining MIC values against *Aspergillus fumigatus* [1].

- **Procedure:** A standardized inoculum of fungal conidia (spores) is prepared and exposed to a series of **imazalil** concentrations in liquid culture microplates. The plates are incubated at a defined

temperature, and microbial growth is assessed visually or spectrophotometrically. The lowest concentration that prevents visible growth is recorded as the MIC [1].

- **Quality Control:** Testing includes quality-controlled reference strains to ensure accuracy. Studies typically test multiple isolates per strain to account for biological variability.

## Agar-Based Growth Phenotyping

This method provides a visual confirmation of resistance on solid media [1].

- **Procedure:** Fungal isolates are spotted onto Minimal Medium (MM) agar plates amended with a specific, discriminatory concentration of **imazalil**. Growth is compared to a control plate without the fungicide after a set incubation period. The ability to grow at concentrations that inhibit wild-type strains confirms resistance [1] [3].

## Interpretation Guide for Professionals

- **Monitor for Specific Mutations:** The TR34/L98H/S297T/F495I haplotype is a significant marker for multi-azole resistance that includes imidazoles. Its presence in both clinical and environmental isolates highlights a One Health challenge [1] [2].
- **Consider Agricultural Link:** The emergence of strains with the F495I mutation suggests that the use of imidazole fungicides in the environment may exert selection pressure, driving resistance in clinical pathogens [1].
- **Utilize Discriminatory Concentrations:** For environmental monitoring, a concentration of 1.0 mg/L of **imazalil** in agar has been validated to discriminate between resistant and susceptible isolates of *Penicillium digitatum* in packinghouses, a concept that can be adapted for surveillance of other fungi [3].

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## References

1. Elevated MIC Values of Imidazole Drugs against ... [pmc.ncbi.nlm.nih.gov]
2. Activity of Azole and Non-Azole Substances Against ... [mdpi.com]

3. Imazalil concentration for in vitro monitoring of ... [sciencedirect.com]

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